

Application Notes and Protocols for Mutanolysin Stock Solutions

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Compound of Interest

Compound Name: *Mutanolysin*

Cat. No.: *B13387153*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **Mutanolysin** stock solutions, ensuring optimal enzyme activity and longevity for various research and development applications.

Introduction to Mutanolysin

Mutanolysin is a muralytic enzyme, specifically an N-acetylmuramidase, isolated from *Streptomyces globisporus*.^{[1][2][3][4]} It functions by cleaving the β -N-acetylmuramyl-(1 \rightarrow 4)-N-acetylglucosamine linkage in the peptidoglycan of bacterial cell walls.^[5] This lytic activity makes it a crucial reagent for the gentle lysis of Gram-positive bacteria, particularly those resistant to lysozyme, such as *Streptococcus*, *Lactobacillus*, *Lactococcus*, and *Listeria*. Its application is vital in procedures requiring the isolation of high-quality nucleic acids (DNA and RNA) and other cellular components.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the preparation and storage of **Mutanolysin** stock solutions based on information from various suppliers and protocols.

Table 1: Reconstitution of Lyophilized **Mutanolysin**

Parameter	Recommended Value/Range	Notes	Source(s)
Reconstitution Solvent	Sterile distilled water, TE buffer, or specific buffers (see Table 2)	Choice of solvent may depend on the downstream application.	
Recommended Stock Concentration	1,000 - 25,000 units/mL	Higher concentrations may be prepared depending on experimental needs.	
Reconstitution Procedure	Briefly centrifuge the vial before opening. Add the desired volume of solvent. Gently agitate to dissolve. Avoid vigorous shaking.	Centrifugation ensures all lyophilized powder is at the bottom of the vial.	
Dissolution Time	15 - 30 minutes at room temperature	If particulates remain, incubate longer at room temperature or overnight at 4°C with gentle rocking.	

Table 2: Recommended Buffers for **Mutanolysin** Stock Solutions

Buffer Composition	pH	Notes	Source(s)
Sterile Distilled Water	Not specified	A common solvent for creating single-use aliquots.	
TE Buffer	8.0	Suitable for applications involving nucleic acid extraction.	
50 mM TES, 1 mM MgCl ₂	7.0	Recommended for preparing a 1 mg/mL solution.	
20 mM MES, 50 mM NaCl, 50% glycerol	6.2	Storage buffer that helps to stabilize the enzyme.	

Table 3: Storage and Stability of **Mutanolysin** Solutions

Storage Form	Storage Temperature	Duration	Notes	Source(s)
Lyophilized Powder	-20°C	At least 18 months to 10 years	Protect from moisture.	
Reconstituted Stock Solution	-20°C	Up to 3 months (resuspended substrate) to 1 year (reconstituted antibodies)	Store in single-use aliquots to avoid repeated freeze-thaw cycles.	
Short-term Storage (unused, unfrozen)	4°C	Less than 1 week	Avoid re-freezing after thawing.	

Experimental Protocols

Protocol for Reconstitution of Lyophilized Mutanolysin

This protocol describes the steps for reconstituting lyophilized **Mutanolysin** to a desired stock concentration.

Materials:

- Lyophilized **Mutanolysin** vial
- Sterile, nuclease-free water, TE buffer, or other desired reconstitution buffer
- Sterile, low-retention microcentrifuge tubes
- Pipettes and sterile filter tips
- Microcentrifuge

Procedure:

- **Equilibrate:** Allow the lyophilized **Mutanolysin** vial and the reconstitution buffer to equilibrate to room temperature before opening.
- **Centrifuge:** Briefly centrifuge the vial to ensure all the lyophilized powder is collected at the bottom.
- **Reconstitute:** Carefully open the vial and add the calculated volume of the chosen reconstitution buffer to achieve the desired stock concentration (e.g., to make a 10,000 U/mL stock from a 10,000 U vial, add 1 mL of buffer).
- **Dissolve:** Gently swirl the vial or pipette the solution up and down slowly to dissolve the powder. Avoid vigorous vortexing or shaking to prevent protein denaturation.
- **Incubate:** Allow the vial to sit at room temperature for 15-30 minutes to ensure complete dissolution. If particulates are still visible, the solution can be incubated for a couple of hours at room temperature or overnight at 4°C with gentle rocking.

- Aliquot: Once fully dissolved, dispense the **Mutanolysin** stock solution into sterile, single-use aliquots in low-retention microcentrifuge tubes. The volume of the aliquots should be based on your typical experimental needs to minimize waste.
- Store: Immediately store the aliquots at -20°C.

Protocol for Long-Term Storage of Mutanolysin Stock Solutions

Proper storage is critical to maintain the enzymatic activity of **Mutanolysin**.

Materials:

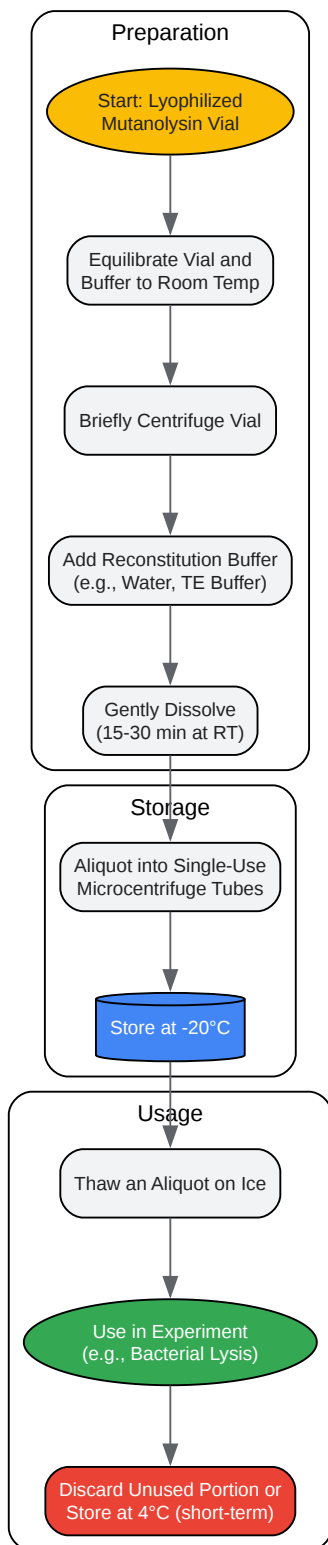
- Reconstituted **Mutanolysin** stock solution
- Sterile, low-retention microcentrifuge tubes

Procedure:

- Aliquotting: Prepare single-use aliquots of the reconstituted **Mutanolysin**. This is the most critical step to prevent degradation from multiple freeze-thaw cycles.
- Storage Temperature: Store the aliquots in a freezer at -20°C.
- Labeling: Clearly label each aliquot with the enzyme name, concentration, and date of preparation.
- Thawing: When needed, thaw an aliquot on ice. Avoid repeated freeze-thaw cycles of the same aliquot. Discard any unused portion of a thawed aliquot or store it at 4°C for very short-term use (less than a week).

Diagrams

Mutanolysin Stock Solution Workflow



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Caption: Workflow for preparing and storing **Mutanolysin** stock solutions.

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